

# Molecular formula and weight of Disperse Red 177

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## Compound of Interest

Compound Name: Disperse Red 177

Cat. No.: B1581144

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## In-Depth Technical Guide to Disperse Red 177

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthesis of **Disperse Red 177**, a significant monoazo dye belonging to the benzothiazole class. The information is curated for professionals in research and development.

## Core Chemical Data

The fundamental physicochemical properties of **Disperse Red 177** are summarized below, providing a quick reference for researchers.

Property	Value	Source
Molecular Formula	C20H18N6O4S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	438.46 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	58051-98-2	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Red powder	<a href="#">[6]</a> <a href="#">[7]</a>
Solubility	Insoluble in water	<a href="#">[6]</a> <a href="#">[7]</a>

## Synthesis Protocol

The synthesis of **Disperse Red 177** is a two-stage process involving diazotization followed by a coupling reaction.<sup>[1][2]</sup> This method is a common pathway for producing azo dyes.

## Experimental Methodology

### 1. Diazotization of 2-amino-6-nitrobenzothiazole:

- Add 400g of phosphoric acid (H<sub>3</sub>PO<sub>4</sub>) to a diazotization reaction vessel.
- Increase the temperature to 60-65 °C and add 2-amino-6-nitrobenzothiazole, stirring until it dissolves completely.
- Cool the mixture to room temperature and add 50g of a cosolvent.
- Continue cooling to 0-5 °C.
- Slowly add 12g of sodium nitrite (NaNO<sub>2</sub>) over a period of 1-2 hours, maintaining the temperature between 0-5 °C.
- Allow the reaction to proceed for an additional 3 hours at 0-5 °C.
- Destroy any excess sodium nitrite. The resulting diazo solution is ready for the next step.<sup>[1]</sup>

### 2. Coupling Reaction:

- In a separate coupling reaction flask, add 200g of water and 0.2g of a dispersant.
- While stirring, add 71g of an acetic acid solution (50%) of N-cyanoethyl-N-acetoxyethyl aniline.
- After ensuring full dispersion, add 40g of hydrochloric acid (HCl) and cool the mixture to 0 °C.
- Add the previously prepared diazo solution dropwise over 1-1.5 hours, maintaining the temperature between 0-5 °C.
- Continue the reaction for 10 hours at 0-5 °C.<sup>[1]</sup>

### 3. Product Isolation and Purification:

- Raise the temperature of the reaction mixture to 38 °C.
- Add a sufficient amount of water.
- Filter the resulting precipitate.
- Wash the collected solid with water.
- Dry the product to obtain the final **Disperse Red 177**.[\[1\]](#)

## Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **Disperse Red 177**, from starting materials to the final product.

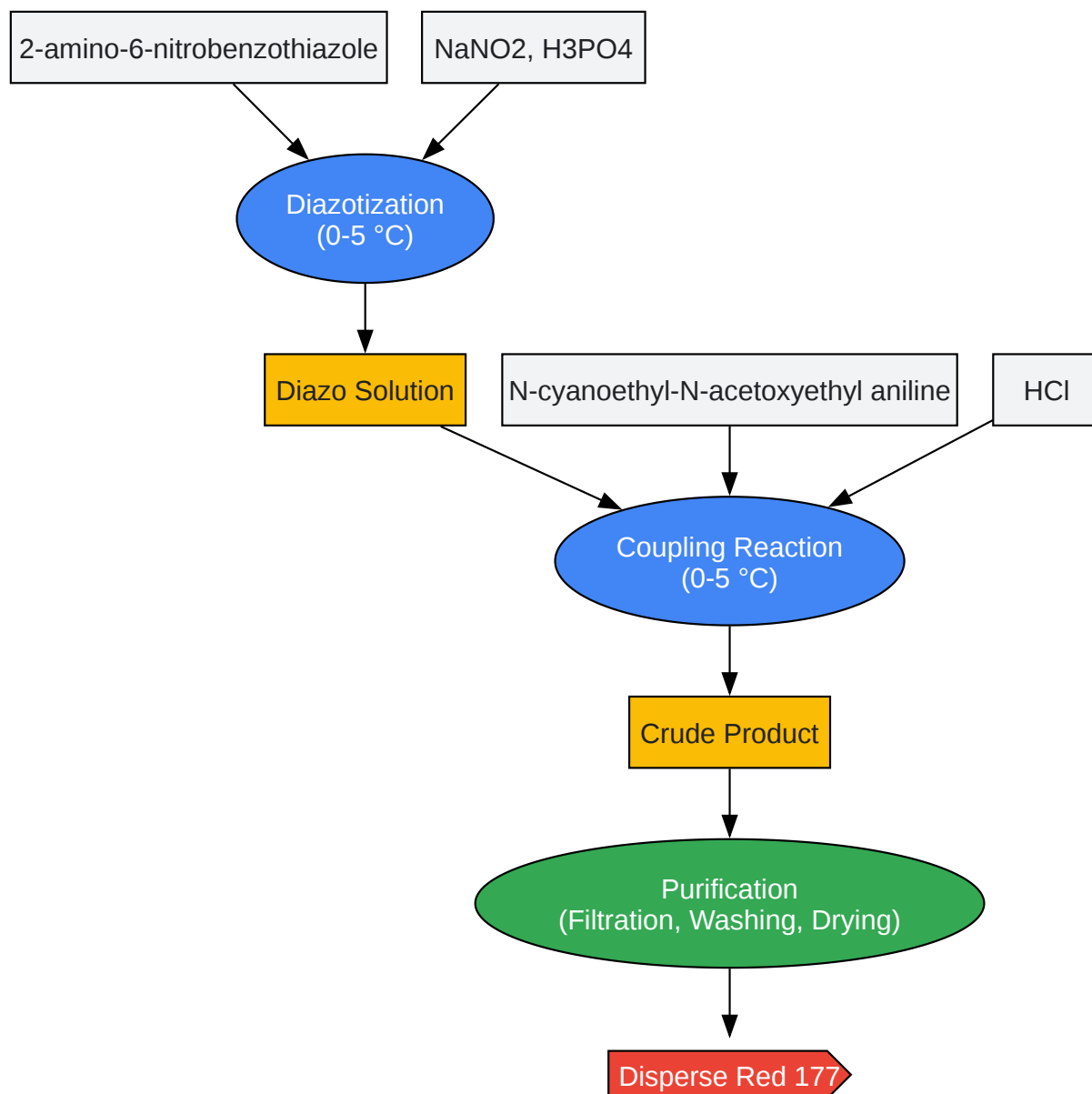


Figure 1: Synthesis Workflow of Disperse Red 177

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Caption: Synthesis Workflow of **Disperse Red 177**

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## References

- 1. Disperse Red 177 [chembk.com]
- 2. world dye variety.com [world dye variety.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. Disperse Red 177 | 68133-69-7 | FD173101 | Biosynth [biosynth.com]
- 5. chembk.com [chembk.com]
- 6. Disperse Red 177 | 58051-98-2 [chemicalbook.com]
- 7. Disperse red 177 TDS|Disperse red 177 from Chinese supplier and producer - DISPERSE RED DYES - Enoch dye [enochdye.com]
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